

Essential Safety and Logistical Information for Handling Nifekalant

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Compound of Interest

Compound Name: Nifekalant

Cat. No.: B1678771

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This guide provides crucial procedural information for researchers, scientists, and drug development professionals on the safe handling and disposal of **Nifekalant**. Adherence to these protocols is essential to ensure laboratory safety and minimize exposure risk.

Nifekalant hydrochloride is classified as a Class III antiarrhythmic agent.[1][2][3] According to its Safety Data Sheet (SDS), it is harmful if swallowed, in contact with skin, or if inhaled.[4] Therefore, stringent safety measures must be observed throughout the handling and disposal process.

Quantitative Safety and Chemical Data

The following table summarizes key quantitative data for **Nifekalant** hydrochloride, providing essential information for risk assessment and handling.

Property	Data	Reference
Chemical Name	6-[[2-[(2-hydroxyethyl)[3-(4-nitrophenyl)propyl]amino]ethyl]amino]-1,3-dimethyl-2,4(1H,3H)-pyrimidinedione, monohydrochloride	[1]
Synonyms	MS-551	[1][3]
Molecular Formula	C ₁₉ H ₂₇ N ₅ O ₅ • HCl	[1]
Formula Weight	441.9 g/mol	[1]
Appearance	Cream-colored crystalline powder	[3][4]
Purity	≥98%	[1][3]
Storage Temperature	-20°C for long-term storage	[1]
Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled	[4]
Occupational Exposure Limits (OELs)	No established occupational exposure limit values have been found.	[4]

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure. The following equipment must be worn when handling **Nifekalant**, particularly when working with the powdered form which can be easily aerosolized.

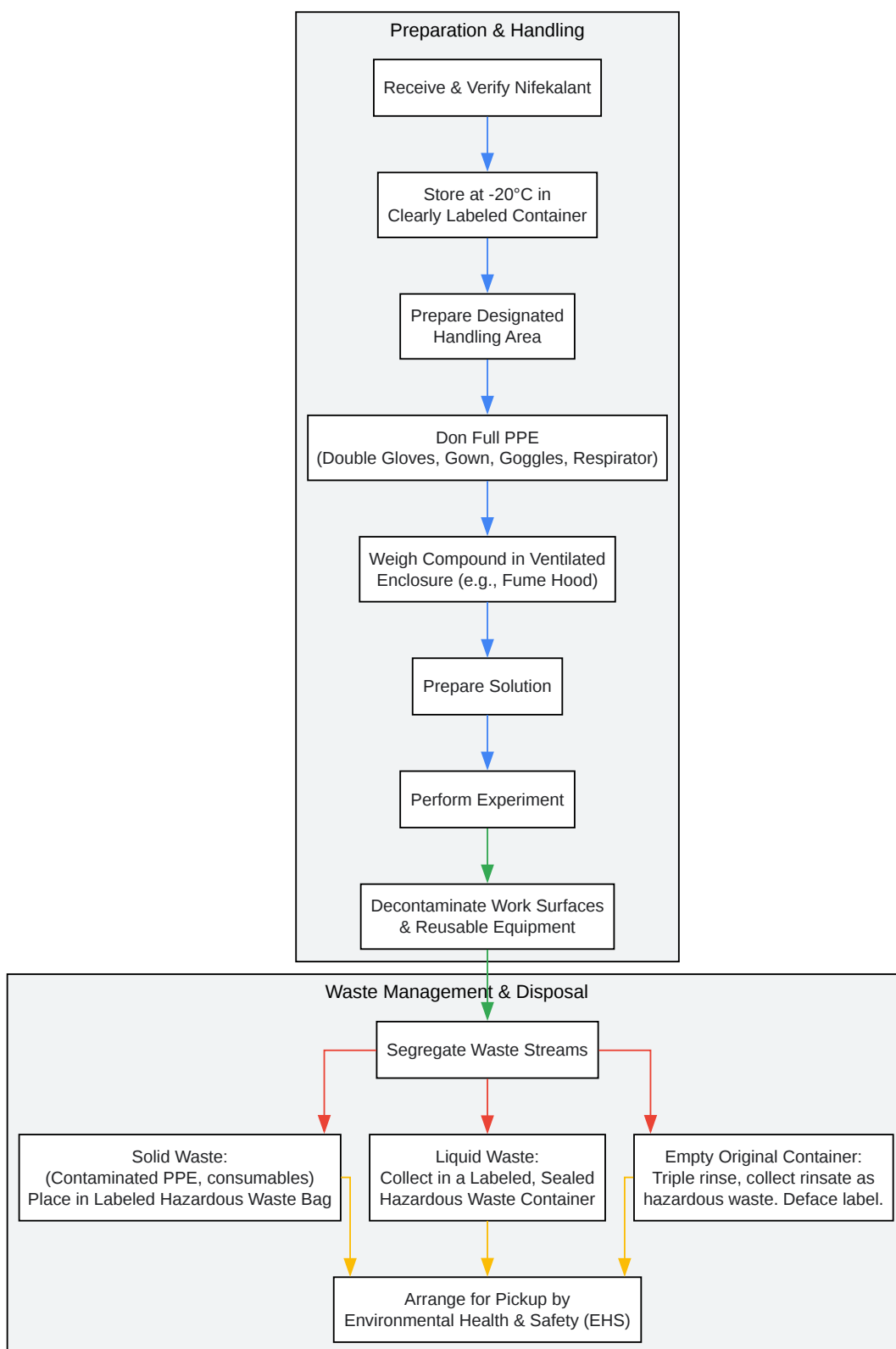
- **Respiratory Protection:** For operations that may generate dust or aerosols, such as weighing or preparing solutions, an appropriate respirator is necessary. Surgical masks do not offer adequate protection from chemical dust.[5]

- **Eye and Face Protection:** Use chemical safety goggles or a face shield tested and approved under government standards such as NIOSH (US) or EN 166 (EU).^[4] Eyeglasses alone are insufficient.^[5]
- **Hand Protection:** Wear two pairs of powder-free, disposable chemotherapy-rated gloves.^[6] ^[7]^[8] Gloves must be inspected for integrity before use.^[4] The outer glove should be removed immediately after handling the compound, and both pairs should be changed regularly (e.g., every 30 minutes) or if contamination is suspected.^[5]^[7] Use proper glove removal technique to avoid skin contact.^[4]
- **Body Protection:** A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.^[7]^[8] All disposable PPE should not be reused.^[8]

Operational and Disposal Plan

A systematic approach to handling and disposal minimizes risk. The following step-by-step procedures provide a clear workflow for laboratory operations involving **Nifekalant**.

Experimental Workflow: From Receipt to Disposal



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Caption: Workflow for safe handling and disposal of **Nifekalant**.

Step-by-Step Handling Protocol

- Preparation: Before handling, designate a specific area for working with **Nifekalant**. Ensure a chemical fume hood or other ventilated enclosure is available for weighing and solution preparation to avoid inhaling dust.^[4]
- Donning PPE: Put on all required PPE as described above before entering the designated handling area.
- Handling:
 - When handling the solid compound, use techniques that minimize dust creation.
 - After handling, wash hands thoroughly with soap and water, even after wearing gloves.^[4]
 - Wash any contaminated clothing before reuse.^[4]
- In Case of Accidental Release:
 - Evacuate personnel from the immediate area.
 - Avoid breathing any dust.^[4]
 - Wearing full PPE, carefully sweep or shovel the spilled solid material into a suitable, closed container for disposal without creating dust.^[4]
 - Prevent spillage from entering drains.^[4]

Disposal Protocol

Proper disposal is critical to prevent environmental contamination and ensure safety. All waste materials contaminated with **Nifekalant** must be treated as hazardous waste.

- Waste Segregation:
 - Solid Waste: All contaminated disposable items, including gloves, gowns, bench paper, and consumables, must be collected in a clearly labeled hazardous chemical waste container.

- Liquid Waste: Unused solutions or liquid waste containing **Nifekalant** should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Empty Containers: The original **Nifekalant** container is considered hazardous waste. It should be triple-rinsed with a suitable solvent, with the rinsate collected as hazardous liquid waste.[9] The label on the empty container should be defaced before disposal.
- Final Disposal: All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office in accordance with federal, state, and local regulations.[10][11] Do not dispose of **Nifekalant** or its containers in the regular trash or down the sewer.[12]

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Nifekalant hydrochloride Datasheet DC Chemicals [dcchemicals.com]
- 3. Nifekalant Hydrochloride - LKT Labs [lktlabs.com]
- 4. s3.amazonaws.com [s3.amazonaws.com]
- 5. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 6. cdc.gov [cdc.gov]
- 7. osha.gov [osha.gov]
- 8. pogo.ca [pogo.ca]
- 9. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 11. slu.edu [slu.edu]

- 12. Guide to Laboratory Sink/Sewer Disposal of Wastes | Office of Clinical and Research Safety [vumc.org]
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